

chromatography methods for Acetophenazine analysis

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Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

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Confirmed Analytical Method for Acetophenazine

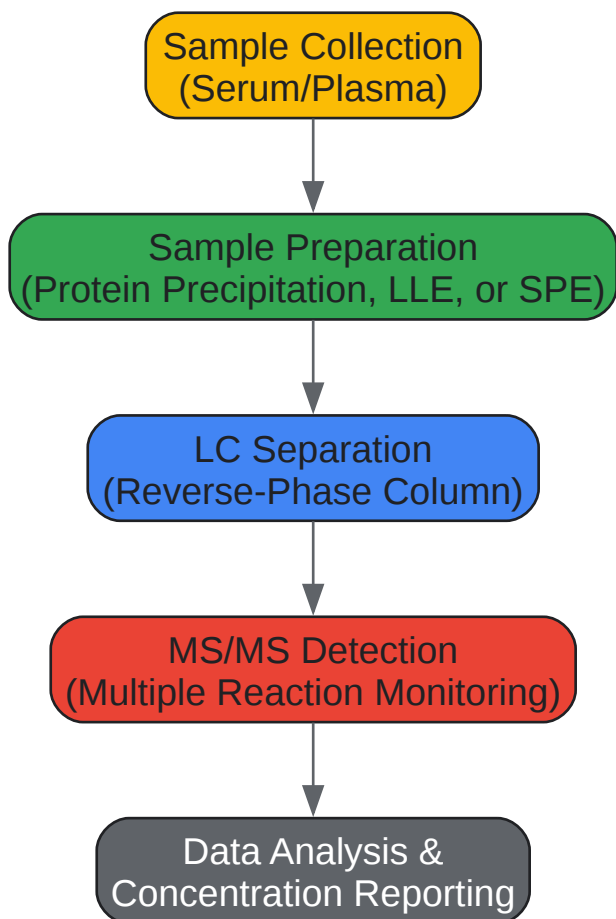
The analysis of **Acetophenazine** in biological samples is specifically performed using **High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)** [1].

The table below summarizes the key details of this validated method:

Parameter	Specification
Test Name	Acetophenazine, Serum/Plasma [1]
Methodology	High Performance Liquid Chromatography/Tandem Mass Spectrometry (LC-MS/MS) [1]
Sample Type	Serum or Plasma [1]
Suggested CPT Code	80342 [1]
Turnaround Time	7 days [1]
Biological Context	Used for Therapeutic Drug Monitoring (TDM) of this antipsychotic agent [1] [2].

Protocol Outline and Workflow

The following workflow visualizes the general stages of a TDM analysis using LC-MS/MS, which applies to **Acetophenazine**.



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While the exact protocol details are not fully available in the search results, here is the general framework for such an analysis, based on standard laboratory practice and the confirmed methodology:

- **Sample Collection and Handling:** Collect blood sample in a Red top (serum) or Lavender/Pink top (EDTA plasma) tube. Promptly centrifuge and separate the serum or plasma into a plastic screw-capped vial for storage and transport [1]. A volume of 1 mL is requested, with a minimum of 0.3 mL [1].
- **Sample Preparation:** The specific sample preparation protocol for **Acetophenazine** is not detailed. In general, LC-MS/MS methods for drug analysis in biological matrices involve a sample clean-up step to remove proteins and interfering substances. Common techniques include:

- **Protein Precipitation (PP)**: Adding an organic solvent to precipitate and remove proteins.
- **Liquid-Liquid Extraction (LLE)**: Partitioning the analyte between an aqueous sample and an immiscible organic solvent.
- **Solid-Phase Extraction (SPE)**: Using a cartridge to selectively bind, wash, and elute the analyte [2].
- **Chromatographic Separation (LC)**: The analyte is separated using a High Performance Liquid Chromatography system. The specific column type, mobile phase composition, and gradient for **Acetophenazine** are not stated in the search results. LC-MS/MS typically uses **reverse-phase chromatography** [2].
- **Detection (MS/MS)**: The separated **Acetophenazine** is detected and quantified using a tandem mass spectrometer. This detector operates in **Multiple Reaction Monitoring (MRM)** mode, which offers high sensitivity and specificity by filtering for a unique mass-to-charge pair for **Acetophenazine** [2].

Background on Acetophenazine

For context, the table below summarizes key information about **Acetophenazine**:

Category	Information
Drug Class	Phenothiazine derivative, Antipsychotic Agent [3] [4]
Primary Mechanism	Blocks dopamine D2 receptors in the brain [4]
Main Indications	Research on psychotic disorders (e.g., schizophrenia) and anxious depression [4]

| **Chemical Data** | CAS No.: 2751-68-0 [4] **Molecular Formula**: C₂₃H₂₉N₃O₂S [4] | | **Defined Daily Dose (DDD)** | 50 mg (oral formulation) [5] |

Important Limitations and Considerations

- **Lack of Detailed Parameters**: The search results do not provide the specific experimental parameters required for a full protocol, such as the exact column dimensions and packing, mobile phase pH and composition, flow rate, MS/MS ionization parameters, or MRM transitions.

- **Method Validation:** This method was developed and its performance characteristics determined by NMS Labs. It has **not been cleared or approved by the US FDA** [1].
- **Dose Equivalence:** For clinical and research purposes, note that the Defined Daily Dose (DDD) for **Acetophenazine** is 50 mg. This is a statistical tool for drug utilization studies and should be used cautiously for dose equivalence calculations [5].

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References

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